

# An In-depth Technical Guide to Morpholine: Structure, Properties, and Applications

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## Compound of Interest

Compound Name: **Morpholine**

Cat. No.: **B109124**

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## Introduction

**Morpholine**, with the chemical formula  $O(CH_2CH_2)_2NH$ , is a simple yet profoundly significant heterocyclic organic compound.<sup>[1]</sup> Structurally, it is a six-membered ring featuring both an amine and an ether functional group, positioning it as a cyclic amine-ether.<sup>[2]</sup> This unique arrangement bestows upon **morpholine** a versatile set of physicochemical properties, making it a cornerstone in a multitude of industrial and scientific domains. It presents as a colorless, hygroscopic liquid with a characteristic weak ammonia- or fish-like odor.<sup>[1][3]</sup> Its industrial importance and wide range of applications stem from its utility as a rubber additive, a corrosion inhibitor, a solvent, and a crucial building block in the synthesis of a vast array of pharmaceuticals and agrochemicals.<sup>[4]</sup> In medicinal chemistry, the **morpholine** scaffold is recognized as a "privileged structure" due to its frequent appearance in bioactive molecules and its ability to confer advantageous properties such as enhanced solubility, metabolic stability, and bioavailability.<sup>[5][6]</sup> This guide provides a comprehensive technical overview of **morpholine**'s chemical structure, properties, synthesis, reactivity, applications, and safety protocols, tailored for researchers, scientists, and professionals in drug development.

## Chemical Structure and Conformational Analysis

**Morpholine** is a saturated heterocycle designated as tetrahydro-1,4-oxazine in IUPAC nomenclature.<sup>[7]</sup> The six-membered ring contains four carbon atoms, one oxygen atom at position 1, and one nitrogen atom at position 4.<sup>[8]</sup>

Caption: Numbered skeletal formula of the **morpholine** molecule.

The presence of both a hydrogen bond donor (the N-H group) and two hydrogen bond acceptor sites (the nitrogen and oxygen atoms) is central to its chemical behavior. Like cyclohexane, **morpholine** predominantly adopts a chair conformation to minimize steric and torsional strain. This leads to two distinct conformers based on the orientation of the hydrogen atom on the nitrogen: Chair-Equatorial (Chair-Eq) and Chair-Axial (Chair-Ax). Experimental and theoretical studies have shown that the Chair-Eq conformer, where the N-H bond is in the equatorial position, is more stable than the Chair-Ax conformer.<sup>[9][10]</sup> This conformational preference can significantly influence its reactivity and interactions with biological targets.<sup>[9]</sup>

Caption: Conformational isomers of **morpholine**.

## Physicochemical Properties

The dual functionality of amine and ether within a compact cyclic structure gives **morpholine** a unique and useful set of properties. It is fully miscible with water and many organic solvents, a characteristic that enhances its utility in diverse reaction conditions.<sup>[2][3][7]</sup>

Table 1: Key Physicochemical Properties of **Morpholine**

Property	Value	Reference(s)
Chemical Formula	C <sub>4</sub> H <sub>9</sub> NO	[1][11]
Molecular Weight	87.12 g/mol	[3]
CAS Number	110-91-8	[1][3]
Appearance	Colorless, hygroscopic liquid	[3][7]
Odor	Weak ammonia- or fish-like	[1]
Density	1.007 g/cm <sup>3</sup> at 20°C	[1]
Melting Point	-5 °C (23 °F)	[1][3]
Boiling Point	129 °C (264 °F)	[1][3]
Flash Point	35 °C (95 °F)	[3]
Water Solubility	Miscible	[3]
pKa (conjugate acid)	8.36	[7]
Vapor Pressure	11 mbar @ 20 °C	[12]
Refractive Index	1.454-1.455	[13]

As a secondary amine, **morpholine** is basic, and its conjugate acid is known as morpholinium. [1] For instance, it reacts with hydrochloric acid to form the salt morpholinium chloride.[1] The presence of the electron-withdrawing ether oxygen atom renders the nitrogen less nucleophilic and less basic compared to structurally similar secondary amines like piperidine.[1][4]

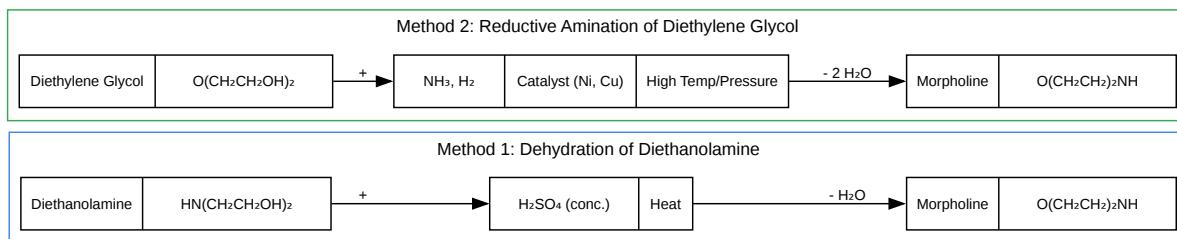
## Synthesis of Morpholine

Industrially, **morpholine** is produced via several established methods. The two most prominent commercial routes are the dehydration of diethanolamine and the reaction of diethylene glycol with ammonia.

- **Dehydration of Diethanolamine:** This was a major production method where diethanolamine is heated in the presence of a strong acid, such as concentrated sulfuric acid, to induce

dehydration and cyclization. The resulting mixture is then neutralized with an alkali to liberate the free **morpholine** base, which is subsequently purified by distillation.

- Reductive Amination of Diethylene Glycol: This has become the predominant modern method due to its efficiency.[14][15] Diethylene glycol and ammonia are reacted at high temperatures (150–400°C) and pressures in the presence of hydrogen and a hydrogenation catalyst, typically containing metals like copper, nickel, or cobalt.[14][15][16] The **morpholine** is then recovered from the crude reaction mixture by fractional distillation.[15]



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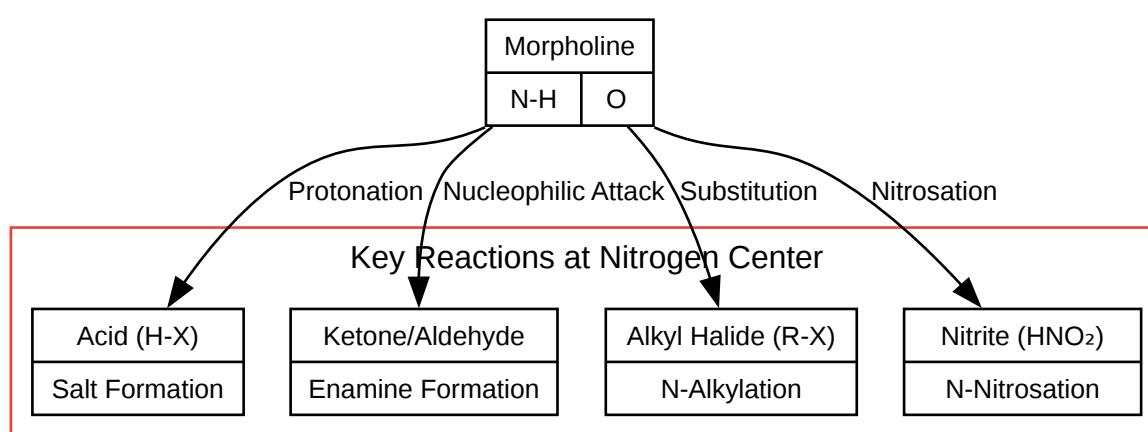
Caption: Primary industrial synthesis routes for **morpholine**.

## Reactivity and Key Chemical Reactions

**Morpholine** exhibits reactivity typical of a secondary amine, participating in a wide range of organic transformations.[1] Its utility as a synthetic intermediate is vast.

- Basicity and Salt Formation: As a base, **morpholine** readily reacts with acids to form stable morpholinium salts.[7][11] This property is fundamental to its role as a pH adjuster.
- Enamine Synthesis: **Morpholine** is commonly used to generate enamines from ketones and aldehydes. These enamines are versatile intermediates in organic synthesis, particularly for C-C bond formation via alkylation or acylation.[1]

- N-Alkylation and N-Acylation: The nitrogen atom acts as a nucleophile, reacting with alkylating agents (e.g., alkyl halides) and acylating agents to form N-substituted **morpholine** derivatives.[11] This reactivity is crucial for incorporating the **morpholine** moiety into larger molecules.
- Nitrosation: Under certain conditions, particularly in the presence of nitrous acid, **morpholine** can undergo nitrosation to form N-nitrosomorpholine.[7] This is a significant consideration from a toxicological standpoint, as N-nitrosomorpholine is a known carcinogen.[7][17]



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Caption: General reactivity of the **morpholine** nitrogen atom.

## Core Applications

The versatility of **morpholine** has led to its adoption in numerous high-value applications, from large-scale industrial processes to the fine-tuning of life-saving pharmaceuticals.

## Drug Development and Medicinal Chemistry

The **morpholine** ring is a celebrated scaffold in medicinal chemistry, frequently incorporated into drug candidates to optimize their pharmacological profiles.[5][18] Its presence can enhance aqueous solubility, improve metabolic stability, and fine-tune the basicity of a molecule to improve oral bioavailability.[6][19]

- Privileged Scaffold: It is considered a privileged structure because it can bind to a wide range of biological targets with high affinity when appropriately substituted.[5]
- Pharmacokinetic Modulation: In CNS drug discovery, the **morpholine** ring is used to modulate pharmacokinetic and pharmacodynamic (PK/PD) properties.[19] Its pKa is close to physiological pH, which can enhance solubility and permeability across the blood-brain barrier.[19]
- FDA-Approved Drugs: A significant number of FDA-approved drugs contain the **morpholine** moiety. Notable examples include:
  - Linezolid: An antibiotic used to treat serious bacterial infections.[1][2]
  - Gefitinib (Iressa): An anticancer agent that functions as an EGFR inhibitor.[1][2][6]
  - Aprepitant: An antiemetic used to prevent chemotherapy-induced nausea.[20][21]
  - Reboxetine: An antidepressant.[20][22]

## Corrosion Inhibition

**Morpholine** is a widely used neutralizing amine for combating corrosion in steam boiler systems, power plants, and condensate return lines.[1][4][23]

- Mechanism of Action:
  - pH Adjustment: It neutralizes carbonic acid formed from the dissolution of carbon dioxide in the steam condensate, thereby raising the pH and reducing acidic corrosion.[23]
  - Volatility: Its volatility is very similar to that of water, which ensures that it distributes evenly throughout the steam and water phases of the system, providing comprehensive protection.[1]
  - Film Formation: The nitrogen and oxygen atoms in **morpholine** can coordinate with iron atoms on the steel surface, forming a protective film through physical and chemical adsorption that inhibits the corrosion process.[7][24]

## Organic Synthesis and Industrial Applications

Beyond its role in pharmaceuticals, **morpholine** is a workhorse chemical in broader organic synthesis and industry.

- Synthetic Intermediate: It is a key building block for rubber accelerators, agricultural fungicides, and herbicides.[4]
- Solvent: Due to its polarity and low cost, it is often used as a solvent for chemical reactions. [1][4]
- Emulsifiers: Fatty acid salts of **morpholine** are used as emulsifiers, for example, in the formulation of waxes and polishes, and in the coating of fruits to replace the natural protective wax lost during cleaning.
- Optical Brighteners: It serves as an intermediate in the manufacturing of optical brighteners used in detergents.[4]

## Analytical Characterization

Standard spectroscopic methods are employed for the structural elucidation and quality control of **morpholine**.

- Infrared (IR) Spectroscopy: The IR spectrum of **morpholine** shows characteristic absorption bands for the N-H stretching vibration, C-H stretching, and the C-O-C (ether) stretching. Conformational isomers (Chair-Eq and Chair-Ax) can be distinguished using advanced IR techniques.[9][10]
- Nuclear Magnetic Resonance (NMR) Spectroscopy:
  - $^1\text{H}$  NMR: The spectrum typically shows three signals: a broad singlet for the N-H proton and two multiplets corresponding to the protons on the carbons adjacent to the nitrogen (-N-CH<sub>2</sub>-) and the oxygen (-O-CH<sub>2</sub>-).[25]
  - $^{13}\text{C}$  NMR: Two distinct signals are expected for the two sets of non-equivalent carbon atoms.[26]

- Mass Spectrometry (MS): Electron ionization mass spectrometry will show the molecular ion peak ( $M^+$ ) at  $m/z = 87$ , along with characteristic fragmentation patterns.[25][27]

## Safety, Toxicology, and Handling

**Morpholine** is a hazardous substance and must be handled with appropriate safety precautions. It is classified as flammable, corrosive, and toxic by inhalation, dermal contact, and ingestion.[12][28][29]

Hazards:

- Corrosivity: It is a strong base and can cause severe chemical burns to the skin and eyes upon contact.[13][30][31] Eye contact can lead to permanent damage.[30][31]
- Toxicity: It is harmful if swallowed, inhaled, or absorbed through the skin.[29] Inhalation of vapors can cause severe irritation to the respiratory tract.[30][31][32] Long-term or repeated exposure may cause damage to the liver and kidneys.[30][32]
- Carcinogenicity: While **morpholine** itself is not classified as a human carcinogen (IARC Group 3), it can react with nitrites to form N-nitrosomorpholine, a compound that is carcinogenic in animal studies.[17]

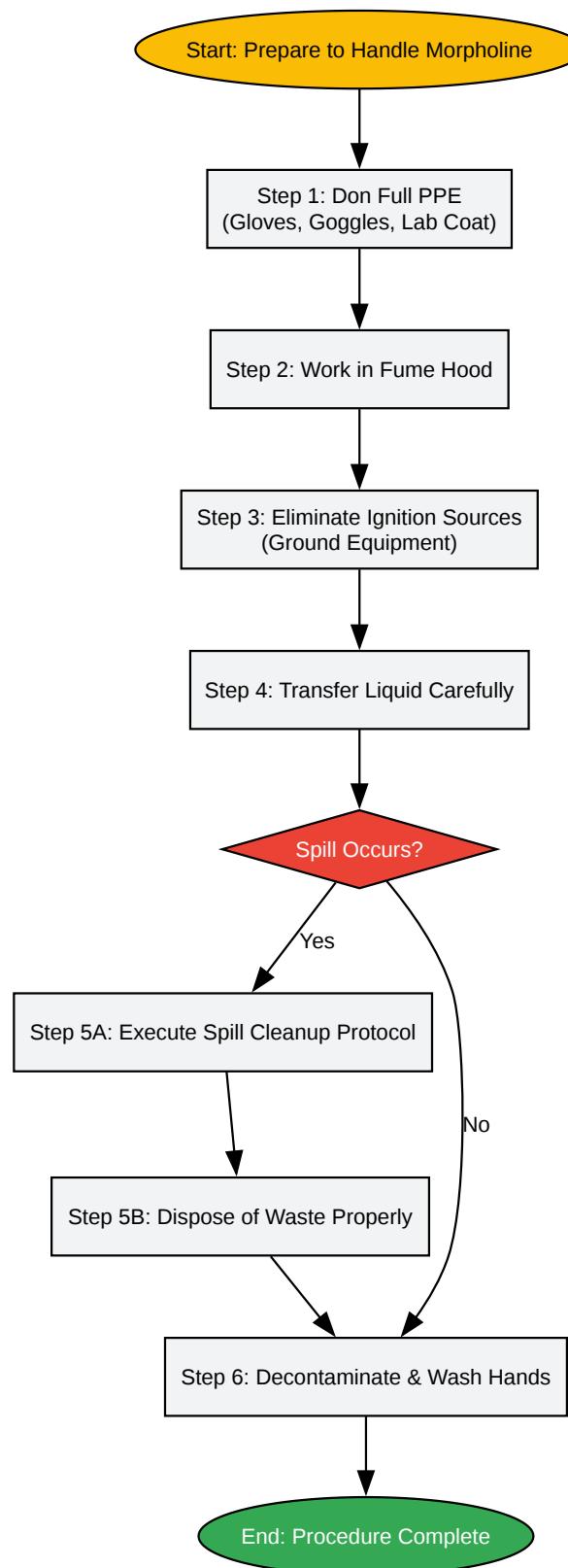
## Experimental Protocol: Safe Handling and Storage

Adherence to a strict protocol is essential when working with **morpholine** to minimize exposure and ensure laboratory safety.

Step-by-Step Handling Procedure:

- Preparation and PPE: Before handling, ensure a safety shower and eyewash station are immediately accessible.[17] Don appropriate Personal Protective Equipment (PPE): chemical-resistant gloves (e.g., butyl rubber), chemical splash goggles, a face shield, and a lab coat or chemical-resistant apron.[12]
- Ventilation: All work must be conducted in a well-ventilated area, preferably inside a certified chemical fume hood.[12][33]

- Preventing Ignition: **Morpholine** is flammable. Keep it away from heat, sparks, open flames, and other ignition sources.[12][28] Use non-sparking tools and ensure all equipment (containers, pumps) is properly grounded and bonded to prevent static discharge.[12][17][33]
- Dispensing: When transferring the liquid, use caution to avoid splashing and the generation of aerosols or mists.[17]
- Spill Management: In case of a spill, evacuate the area and remove all ignition sources.[34] Absorb the spill with an inert, non-combustible material like sand or vermiculite.[17][34] Collect the absorbed material into a suitable, labeled container for hazardous waste disposal.[34] Do not allow the spill to enter drains or waterways.[34]
- Decontamination: After handling, wash hands and any exposed skin thoroughly with soap and water.[12]



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Caption: Safe handling workflow for **morpholine**.

### Storage Requirements:

- Store in a cool, dry, well-ventilated area, away from direct sunlight and heat sources.[12][33][34]
- Keep containers tightly closed to prevent absorption of moisture and carbon dioxide from the air.[12][17]
- Store in a designated corrosives and flammables area, segregated from incompatible materials such as strong oxidizing agents and acids.[12][33]
- Ensure the storage area is locked and only accessible to authorized personnel.[17][28]

## References

- Wikipedia. **Morpholine**.
- Ataman Kimya. **MORPHOLINE**.
- LookChem. **Morpholine** (CAS: 110-91-8): Chemical Properties, Production Process, and Applications.
- Ballei, N., et al. (2020). **Morpholine** as a privileged structure: A review on the medicinal chemistry and pharmacological activity of **morpholine** containing bioactive molecules. *Medicinal Research Reviews*, 40(2), 709-752.
- Singh, A., et al. (2024). A Minireview on the **Morpholine**-Ring-Containing U.S. FDA Approved Drugs: A Medicinal-Chemistry-Based Analysis from 2013 to 2023. *ACS Omega*.
- Ciancaleoni, S., et al. (2022). Occurrence of **Morpholine** in Central Nervous System Drug Discovery. *ACS Chemical Neuroscience*, 13(12), 1749-1768.
- Redox. Safety Data Sheet **Morpholine**. (2022).
- Singh, N., et al. (2024). Synthesis and SAR of **morpholine** and its derivatives: A review update. *E3S Web of Conferences*, 514, 01004.
- Ataman Kimya. **MORPHOLINE**.
- Nexchem Ltd. SAFETY DATA SHEET - **Morpholine**.
- ResearchGate. **Morpholine** as a privileged structure: A review on the medicinal chemistry and pharmacological activity of **morpholine** containing bioactive molecules.
- Henan Haofei Chemical Co.,Ltd. **Morpholine** production method. (2018).
- Taylor & Francis Online. **Morpholine** – Knowledge and References.
- Wang, F., et al. (2024). Study on the Performance and Mechanism of **Morpholine** Salt Volatile Corrosion Inhibitors on Carbon Steel. *MDPI Coatings*, 14(8), 995.
- CarboMer, Inc. Safety Data Sheet - **Morpholine**. (2020).
- Google Patents. US4739051A - Preparation of **morpholine**.

- Taylor & Francis Online. Therapeutic potential of **morpholine**-based compounds in neurodegenerative diseases: SAR insights and analysis.
- Cheméo. **Morpholine** (CAS 110-91-8) - Chemical & Physical Properties.
- Guiñazú, M., et al. (2001). Corrosion Inhibition of Pure Aluminum by **Morpholine**-Methylene-Phosphonic Acid in Neutral Chloride Solution. CORROSION, 57(10), 898–904.
- Penta Manufacturing Company. Safety Data Sheet - **Morpholine**. (2025).
- National Center for Biotechnology Information. **Morpholine** - Some Organic Solvents, Resin Monomers and Related Compounds, Pigments and Occupational Exposures in Paint Manufacture and Painting.
- PubChem. **Morpholine**.
- Canada.ca. Hazardous substance assessment – **Morpholine**.
- MDPI. Newly Synthesized Morpholinyl Mannich Bases as Corrosion Inhibitors for N80 Steel in Acid Environment.
- INCHEM. **Morpholine** (HSG 92, 1995).
- Chemtex Speciality Limited. **Morpholine** uses in water treatment.
- National Center for Biotechnology Information. Occurrence of **Morpholine** in Central Nervous System Drug Discovery.
- Australian Industrial Chemicals Introduction Scheme. **Morpholine**: Human health tier II assessment. (2016).
- ResearchGate. Chemical structures of various **morpholine** containing natural and synthetic compounds.
- ResearchGate. Comparative Study of **Morpholine**-based Ligands on Corrosion Inhibition of C-steel in 0.5 M H<sub>2</sub>SO<sub>4</sub> Solution: Chemical and Electrochemical Exploration.
- National Center for Biotechnology Information. Unraveling the Conformational Preference of **Morpholine**: Insights from Infrared Resonant Vacuum Ultraviolet Photoionization Mass Spectroscopy.
- ACS Publications. Unraveling the Conformational Preference of **Morpholine**: Insights from Infrared Resonant Vacuum Ultraviolet Photoionization Mass Spectroscopy.
- PubMed. 1H and 13C NMR Spectra of N-substituted **Morpholines**.
- ResearchGate. (a) Mass spectra of **morpholine** cation and fragment ions which are....

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## Sources

- 1. Morpholine - Wikipedia [en.wikipedia.org]
- 2. nbinno.com [nbinno.com]
- 3. Morpholine | Molecular formula: C4H9NO - IRO Water Treatment [irowater.com]
- 4. atamankimya.com [atamankimya.com]
- 5. Morpholine as a privileged structure: A review on the medicinal chemistry and pharmacological activity of morpholine containing bioactive molecules - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. Thieme E-Journals - Synlett / Abstract [thieme-connect.com]
- 7. Morpholine: Chemical Properties, Reactivity and Uses\_Chemicalbook [chemicalbook.com]
- 8. researchgate.net [researchgate.net]
- 9. Unraveling the Conformational Preference of Morpholine: Insights from Infrared Resonant Vacuum Ultraviolet Photoionization Mass Spectroscopy - PMC [pmc.ncbi.nlm.nih.gov]
- 10. pubs.acs.org [pubs.acs.org]
- 11. polybluechem.com [polybluechem.com]
- 12. fishersci.com [fishersci.com]
- 13. Morpholine | C4H9NO | CID 8083 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 14. Everything You Need to Know About Morpholine - ChemCeed [chemceed.com]
- 15. Morpholine - Some Organic Solvents, Resin Monomers and Related Compounds, Pigments and Occupational Exposures in Paint Manufacture and Painting - NCBI Bookshelf [ncbi.nlm.nih.gov]
- 16. US4739051A - Preparation of morpholine - Google Patents [patents.google.com]
- 17. redox.com [redox.com]
- 18. researchgate.net [researchgate.net]
- 19. pubs.acs.org [pubs.acs.org]
- 20. tandfonline.com [tandfonline.com]
- 21. Occurrence of Morpholine in Central Nervous System Drug Discovery - PMC [pmc.ncbi.nlm.nih.gov]
- 22. taylorandfrancis.com [taylorandfrancis.com]

- 23. Morpholine uses in water treatment [chemtexltd.com]
- 24. Study on the Performance and Mechanism of Morpholine Salt Volatile Corrosion Inhibitors on Carbon Steel [mdpi.com]
- 25. Morpholine(110-91-8) 1H NMR spectrum [chemicalbook.com]
- 26. 1H and 13C NMR spectra of N-substituted morpholines - PubMed [pubmed.ncbi.nlm.nih.gov]
- 27. researchgate.net [researchgate.net]
- 28. nexchem.co.uk [nexchem.co.uk]
- 29. industrialchemicals.gov.au [industrialchemicals.gov.au]
- 30. Hazardous substance assessment – Morpholine - Canada.ca [canada.ca]
- 31. Morpholine (HSG 92, 1995) [inchem.org]
- 32. datasheets.scbt.com [datasheets.scbt.com]
- 33. trc-corp.com [trc-corp.com]
- 34. pentachemicals.eu [pentachemicals.eu]
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